

Vut-MK142: A Technical Guide to its Application in Stem Cell Differentiation

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Compound of Interest

Compound Name: Vut-MK142

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Abstract

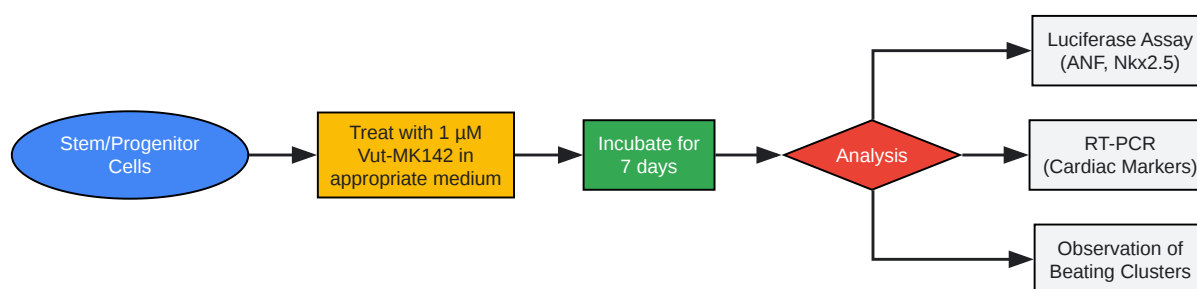
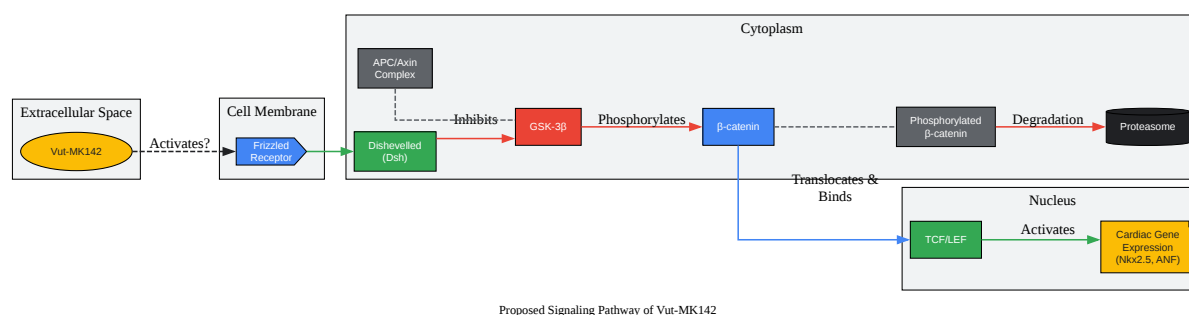
Vut-MK142, a novel small molecule, has emerged as a potent inducer of cardiomyogenesis in various stem and progenitor cell lines. This technical guide provides an in-depth overview of **Vut-MK142**, its mechanism of action, and detailed protocols for its application in directing stem cell differentiation, particularly towards the cardiac lineage. The information presented herein is intended to equip researchers and drug development professionals with the necessary knowledge to effectively utilize **Vut-MK142** in their studies.

Introduction

Small molecules that can direct stem cell differentiation are invaluable tools in regenerative medicine and drug discovery. **Vut-MK142**, a derivative of Cardiogenol C, has demonstrated superior activity in promoting the differentiation of pre-cardiac mesoderm into cardiomyocytes. [1][2][3] It has been shown to upregulate key cardiac markers and promote the formation of beating cardiomyocytes from various cell sources, including embryonic carcinoma cells, skeletal myoblasts, and cardiovascular progenitor cells.[1][2] This guide consolidates the current knowledge on **Vut-MK142**, presenting quantitative data, detailed experimental procedures, and a proposed signaling pathway to facilitate its application in research and development.

Mechanism of Action and Signaling Pathway

While the precise molecular targets of **Vut-MK142** are still under investigation, its structural relationship to Cardiogenol C suggests a potential interaction with the Wnt signaling pathway. Cardiogenol C has been shown to activate the Wnt signaling pathway, a critical regulator of cardiogenesis. It is hypothesized that **Vut-MK142** may act as a modulator of the Wnt/ β -catenin signaling cascade, promoting the expression of downstream cardiac-specific transcription factors.



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References

- 1. Research Portal [scholars.csus.edu]
- 2. VUT-MK142 : a new cardiomyogenic small molecule promoting the differentiation of pre-cardiac mesoderm into cardiomyocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 3. VUT-MK142 : a new cardiomyogenic small molecule promoting the differentiation of pre-cardiac mesoderm into cardiomyocytes - MedChemComm (RSC Publishing) [pubs.rsc.org]
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